

# CAS number 69506-86-1 properties and suppliers

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## Compound of Interest

Compound Name: **1,4-Di(1H-imidazol-1-yl)butane**

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An In-Depth Technical Guide to **1,4-Di(1H-imidazol-1-yl)butane** (CAS 69506-86-1) for Researchers and Drug Development Professionals

## Introduction

**1,4-Di(1H-imidazol-1-yl)butane**, registered under CAS number 69506-86-1, is a versatile chemical compound characterized by two imidazole rings linked by a flexible four-carbon butane chain. The imidazole moiety is a cornerstone in medicinal chemistry and materials science, being a key structural component in numerous natural products like the amino acid histidine, and exhibiting a wide array of biological activities.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of the chemical and physical properties, synthesis, key applications, and suppliers of **1,4-Di(1H-imidazol-1-yl)butane**, tailored for researchers, scientists, and professionals in the field of drug development.

## Chemical and Physical Properties

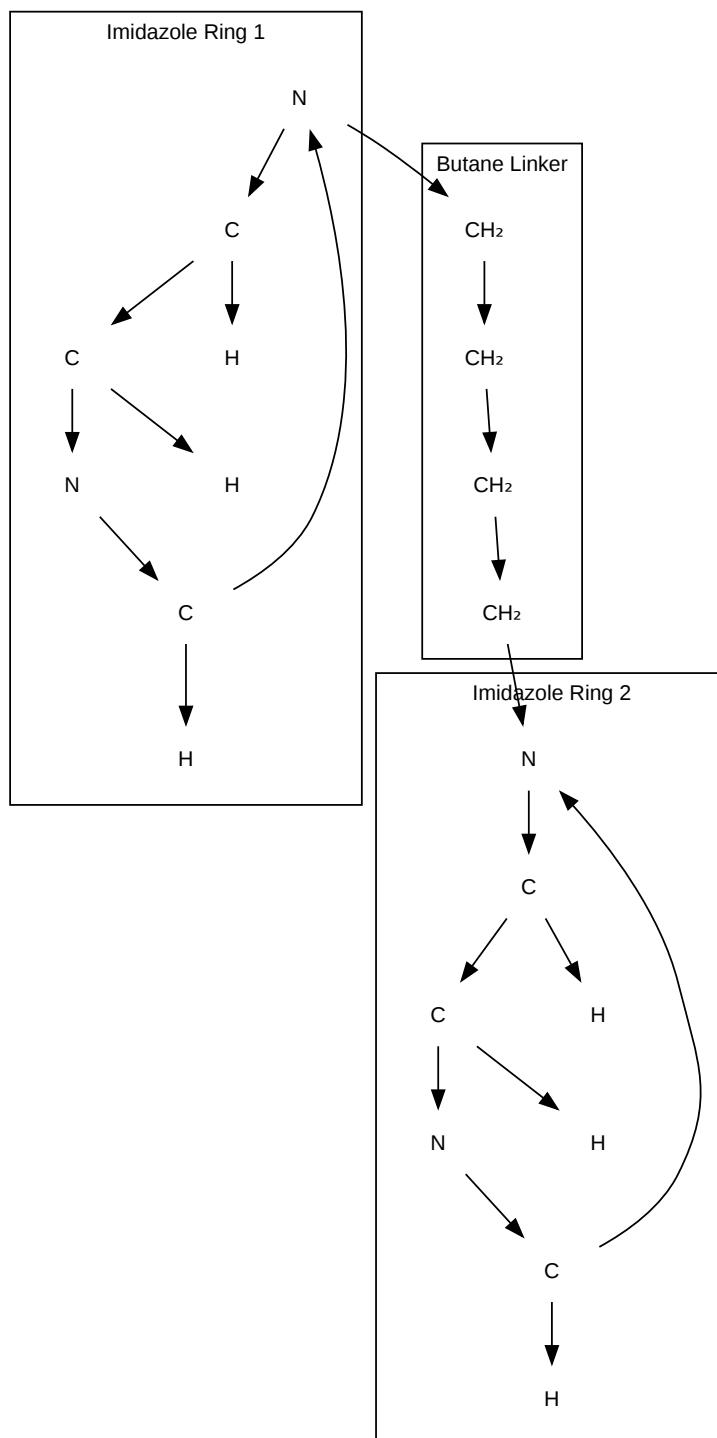
**1,4-Di(1H-imidazol-1-yl)butane** is a white to light yellow solid at room temperature.<sup>[4]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	69506-86-1	<a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>14</sub> N <sub>4</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	190.25 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light yellow powder or crystals	<a href="#">[4]</a>
Melting Point	79.2–81.9 °C	<a href="#">[6]</a>
Purity	>95.0% (T)(HPLC)	<a href="#">[4]</a>
Storage Temperature	Room Temperature	<a href="#">[4]</a>

#### Spectroscopic Data:

- <sup>1</sup>H NMR (500 MHz, MeOH-d<sub>4</sub>): δ 1.77 (m, 4H, NCH<sub>2</sub>(CH<sub>2</sub>)<sub>2</sub>CH<sub>2</sub>N), 4.05 (m, 4H, NCH<sub>2</sub>(CH<sub>2</sub>)<sub>2</sub>CH<sub>2</sub>N), 6.98 (br s, 2H, HC=CHNCH<sub>2</sub>, imidazole ring), 7.12 (br s, 2H, HC=CHNCH<sub>2</sub>, imidazole ring), 7.65 (s, 2H, N=CH-N, imidazole ring).[6]
- <sup>13</sup>C NMR (125 MHz, MeOH-d<sub>4</sub>): δ 29.1, 47.3, 120.5, 129.2, 138.4.[6]
- Infrared (IR) (thin film): ν<sub>max</sub> 2937 (C–H), 1653 (C=C), 1609 (C=N), 1231 (C–N) cm<sup>-1</sup>.[6]
- High-Resolution Mass Spectrometry (HRMS) (ESI): calcd for C<sub>10</sub>H<sub>15</sub>N<sub>4</sub> [M+H]<sup>+</sup>: m/z 191.1297, found 191.1293.[6]

Chemical Structure of 1,4-Di(1H-imidazol-1-yl)butane

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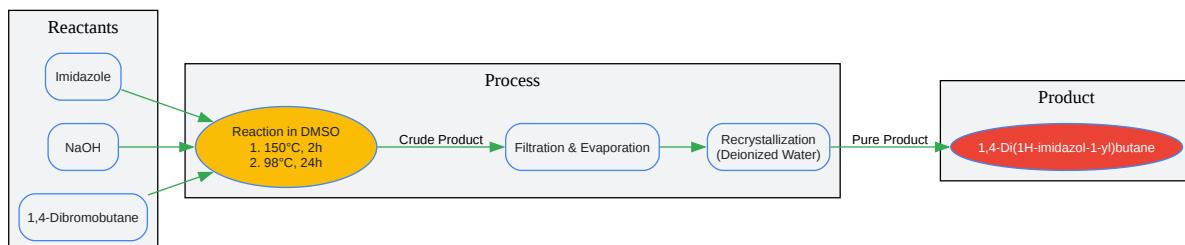
Caption: Chemical structure of **1,4-Di(1H-imidazol-1-yl)butane**.

## Synthesis and Characterization

**1,4-Di(1H-imidazol-1-yl)butane** can be synthesized from imidazole and 1,4-dibromobutane. A general laboratory-scale synthesis protocol is provided below.

### Experimental Protocol: Synthesis of **1,4-Di(1H-imidazol-1-yl)butane**[\[6\]](#)

- Reaction Setup: To a 250 mL round-bottom flask equipped with a Dean-Stark apparatus, a reflux condenser, and a magnetic stir bar, add imidazole (5.00 g, 73.45 mmol) and sodium hydroxide (2.93 g, 73.26 mmol).
- Solvent Addition: Add 40 mL of dimethyl sulfoxide (DMSO) to the flask.
- Initial Reaction: Stir the mixture at 150 °C for 2 hours.
- Addition of Alkylating Agent: After cooling, add 1,4-dibromobutane (4.7 mL, 39.3 mmol) to the reaction mixture.
- Main Reaction: Heat the mixture at 98 °C for 24 hours.
- Work-up:
  - Filter the reaction mixture to remove the sodium bromide byproduct and wash the solid with toluene (10 mL).
  - Evaporate the filtrate to dryness.
- Purification: Recrystallize the crude product from deionized water to obtain pure **1,4-Di(1H-imidazol-1-yl)butane** as white needle-like crystals.

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Caption: Synthetic workflow for **1,4-Di(1H-imidazol-1-yl)butane**.

## Key Applications in Research and Development Coordination Chemistry and Materials Science

**1,4-Di(1H-imidazol-1-yl)butane** is widely utilized as a flexible N-donor ligand in the synthesis of metal-organic frameworks (MOFs) and coordination polymers.[1][7] The butane linker allows for conformational flexibility, enabling the formation of diverse and intricate supramolecular architectures.[7] These materials have potential applications in catalysis, gas storage and separation, and as luminescent materials.

## Organic Synthesis

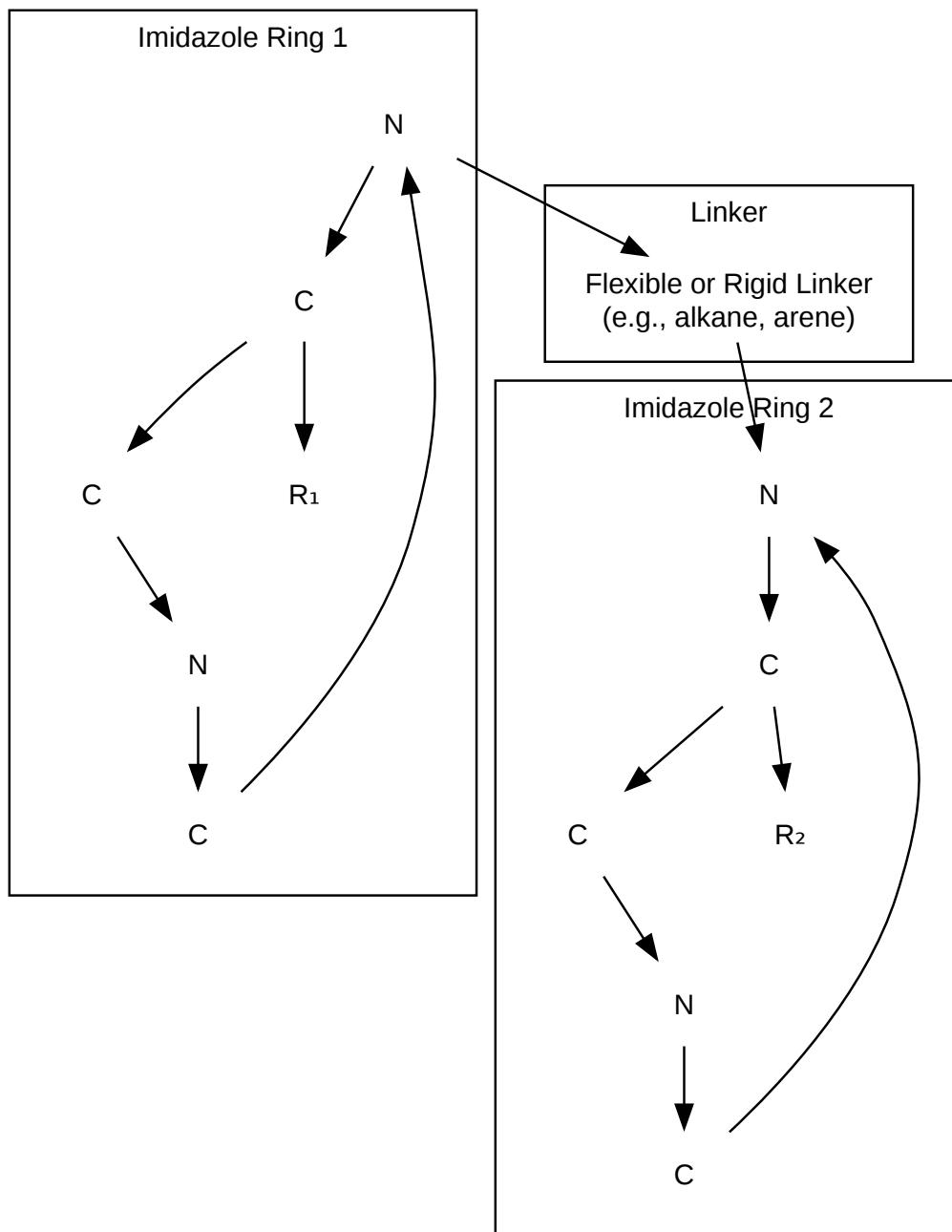
This compound has been demonstrated to be an effective promoter in organic synthesis. For instance, it can be used as a recyclable acid-scavenging agent in the mechanochemical synthesis of N-methyl imines under solvent-free conditions, highlighting its utility in green chemistry applications.[1]

## Potential in Drug Discovery and Medicinal Chemistry

While specific biological activity studies on **1,4-Di(1H-imidazol-1-yl)butane** are not extensively reported, the broader class of bis(imidazole) and bis(benzimidazole) derivatives are known to possess a range of biological activities, including antitumor and antimicrobial properties.[8][9]

[10] The imidazole ring is a common pharmacophore that can interact with various biological targets. The ability of bis(imidazole) compounds to act as linkers or to chelate metal ions is also of interest in the design of novel therapeutic agents.

## General Structure of Biologically Active Bis(imidazole) Compounds

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Caption: Generalized structure of bis(imidazole) compounds with potential biological activity.

## Safety and Handling

**1,4-Di(1H-imidazol-1-yl)butane** should be handled with appropriate safety precautions in a laboratory setting. The following GHS hazard statements apply:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Precautions:

- Wear protective gloves, clothing, and eye/face protection.
- Use in a well-ventilated area.
- Avoid breathing dust.
- Store in a tightly closed container in a dry and well-ventilated place.

## Suppliers

The following table lists some of the suppliers of **1,4-Di(1H-imidazol-1-yl)butane** (CAS 69506-86-1).

Supplier	Product Number (Example)	Purity
Sigma-Aldrich	AMBH97B9FFFF	95%
TCI Chemicals	B6458	>95.0% (T)(HPLC)
Alfa Chemistry	-	-
Ambeed	-	-
ChemScene	CS-0110405	-
Guidechem	-	-
ChemicalBook	-	-

## Conclusion

**1,4-Di(1H-imidazol-1-yl)butane** is a valuable and versatile compound with established applications in coordination chemistry and organic synthesis. Its potential in medicinal chemistry, inferred from the known biological activities of related bis(imidazole) structures, warrants further investigation. This guide provides a solid foundation of its properties, synthesis, and known applications to aid researchers in leveraging this compound for their scientific endeavors.

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